

Application Notes and Protocols for Dimethisoquin Solution Preparation in Cell Culture

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Compound of Interest		
Compound Name:	Dimethisoquin	
Cat. No.:	B184758	Get Quote

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Introduction

Dimethisoquin, also known as Quinisocaine, is a topical anesthetic agent.[1] Its primary mechanism of action is the blockade of voltage-gated sodium channels, which are crucial for the initiation and propagation of action potentials in excitable cells like neurons and muscle cells.[2] By inhibiting sodium ion influx, **Dimethisoquin** can modulate cellular excitability. While its primary use has been in topical anesthesia, its effects on cellular processes make it a compound of interest for in vitro research.

These application notes provide a comprehensive guide for the preparation and use of **Dimethisoquin** hydrochloride solutions in a cell culture setting. The following protocols are intended as a starting point for researchers, and specific concentrations and experimental conditions should be optimized for individual cell lines and research questions.

Data Presentation

The following table summarizes the key chemical and physical properties of **Dimethisoquin** hydrochloride. It is important to note that while general solubility has been reported, specific quantitative data in common cell culture solvents is not readily available in the literature.



Likewise, established working concentrations for cell culture applications have not been widely published and must be determined empirically.

Property	Value	Reference
Chemical Name	2-(3-butylisoquinolin-1-yl)oxy- N,N-dimethylethanamine hydrochloride	[1]
Alternative Names	Dimethisoquin HCl, Quinisocaine hydrochloride	[1]
CAS Number	2773-92-4	[1]
Molecular Formula	C17H25CIN2O	[1]
Molecular Weight	308.85 g/mol	[1]
Appearance	Solid powder	[1]
Solubility	Soluble in DMSO.[1] Also reported to be soluble in water, alcohol, and chloroform.	[1]
Storage (Powder)	Hygroscopic; store at 2-8°C in a dry, dark place under an inert atmosphere.	[1]
Storage (Stock Solution)	Store in aliquots at -20°C for short-term (months) or -80°C for long-term (up to a year).	[1]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[1]
Working Concentration	To be determined experimentally (TBD). A starting range of 0.1 μM to 1000 μM is suggested for initial screening.	

Experimental Protocols



Protocol 1: Preparation of a 10 mM Dimethisoquin Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **Dimethisoquin** hydrochloride in an organic solvent, a common practice for compounds used in cell culture.

Materials:

- Dimethisoquin hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or amber glass vials
- Analytical balance and weighing paper
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Pre-weighing Preparation: In a sterile environment (e.g., a laminar flow hood), handle the hygroscopic **Dimethisoquin** hydrochloride powder.
- Weighing: Carefully weigh out 3.09 mg of **Dimethisoquin** hydrochloride powder and transfer it to a sterile microcentrifuge tube.
- Dissolution: Add 1 mL of sterile, room temperature DMSO to the tube containing the powder.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. A brief sonication in a water bath may be used to aid dissolution if necessary. Visually inspect the solution against a light source to ensure no particulates are present.
- Aliquoting and Storage: Dispense the 10 mM stock solution into smaller, single-use aliquots (e.g., 20-50 μL) in sterile microcentrifuge tubes. This will prevent repeated freeze-thaw cycles which can degrade the compound.



Labeling and Storage: Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and the date of preparation. Store the aliquots at -20°C or -80°C, protected from light.

Protocol 2: Preparation of Working Solutions and Determination of Effective Concentration Range

This protocol outlines the dilution of the DMSO stock solution into an aqueous cell culture medium for experimental use and provides a general method for determining the cytotoxic effects of **Dimethisoquin** to establish a working concentration range.

Materials:

- 10 mM Dimethisoquin hydrochloride stock solution in DMSO
- Complete cell culture medium appropriate for the cell line of interest
- 96-well cell culture plates
- Cell line of interest
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) reagent
- Solubilization solution (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl)
- Plate reader

Procedure:

Part A: Preparation of Working Solutions

- Thawing: Thaw an aliquot of the 10 mM Dimethisoquin hydrochloride stock solution at room temperature.
- Dilution: It is crucial to maintain a low final concentration of DMSO in the cell culture medium (typically ≤ 0.5%, with ≤ 0.1% being ideal to minimize solvent-induced artifacts).[3] Perform serial dilutions of the stock solution in pre-warmed complete cell culture medium to achieve the desired final concentrations for your experiment.



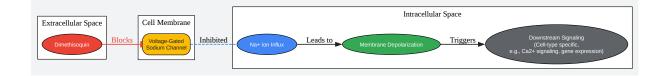
- \circ Example for a 10 μ M working solution (1:1000 dilution): Add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium. Mix immediately and thoroughly by gentle pipetting.
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without **Dimethisoquin**. For a 1:1000 dilution, this would be 1 μ L of DMSO in 999 μ L of medium (0.1% DMSO).

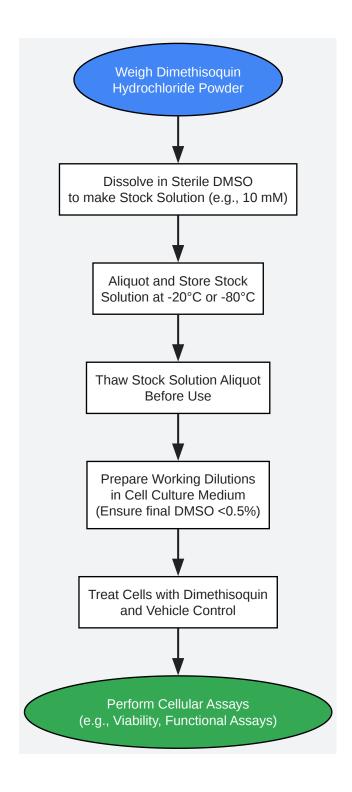
Part B: Cytotoxicity Assay (MTT Assay) to Determine Working Concentrations

- Cell Seeding: Seed your cells of interest in a 96-well plate at a predetermined optimal density and allow them to adhere and resume logarithmic growth (typically 24 hours).
- Treatment: Treat the cells with a wide range of Dimethisoquin hydrochloride concentrations (e.g., 0.1, 1, 10, 100, 1000 μM) for a defined period (e.g., 24, 48, or 72 hours). Include untreated and vehicle control wells.
- MTT Addition: After the incubation period, add MTT solution to each well according to the manufacturer's protocol (typically 10-20 μL of a 5 mg/mL solution) and incubate for 2-4 hours at 37°C.
- Formazan Solubilization: Remove the MTT-containing medium and add a solubilization solution to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at a wavelength of 570 nm with a reference wavelength of 630 nm.
- Data Analysis: Calculate cell viability as a percentage relative to the vehicle control. Plot the cell viability against the logarithm of the **Dimethisoquin** concentration to determine the IC₅₀ (half-maximal inhibitory concentration) value. This will help in selecting appropriate sub-lethal concentrations for further functional assays.

Visualizations Signaling Pathway









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